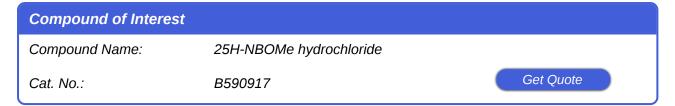


# 25H-NBOMe hydrochloride chemical properties and structure

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide on **25H-NBOMe Hydrochloride**: Chemical Properties and Structure

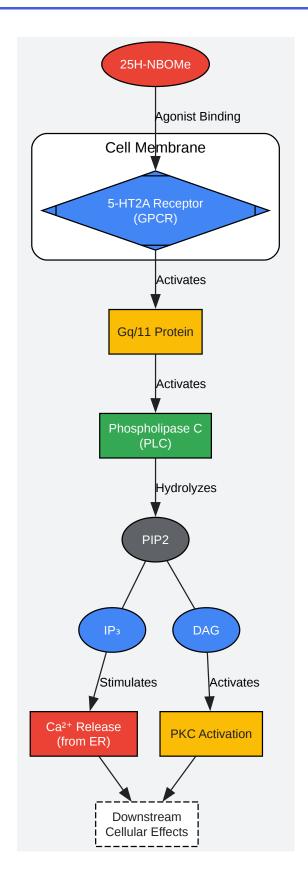
### Introduction

**25H-NBOMe hydrochloride** is a synthetic phenethylamine derivative and a potent agonist of the serotonin 5-HT2A receptor.[1][2] It belongs to the NBOMe class of compounds, which are characterized by an N-(2-methoxybenzyl) substitution on the nitrogen atom of the phenethylamine backbone.[3] This compound serves as an analytical reference standard in forensic and research applications and is not intended for human or veterinary use.[4] Its high affinity for the 5-HT2A receptor makes it a subject of interest in neuroscience research, particularly in studies involving serotonergic signaling pathways.[5]

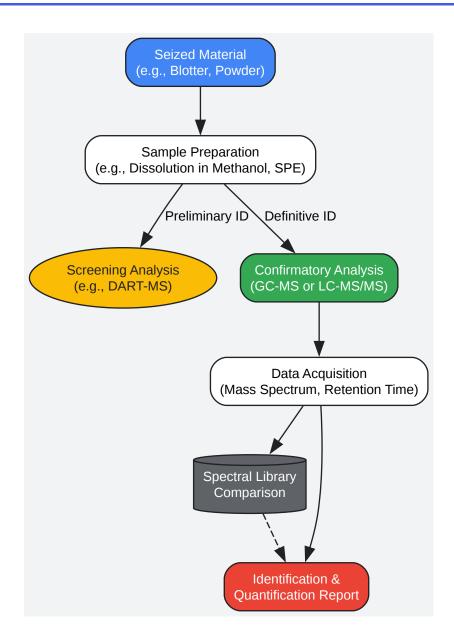
## **Chemical Structure and Identifiers**

**25H-NBOMe hydrochloride** is the hydrochloride salt of 2-(2,5-dimethoxyphenyl)-N-[(2-methoxyphenyl)methyl]ethanamine.[4][6] The structure consists of a dimethoxyphenethylamine core linked to a 2-methoxybenzyl group via the amine function.

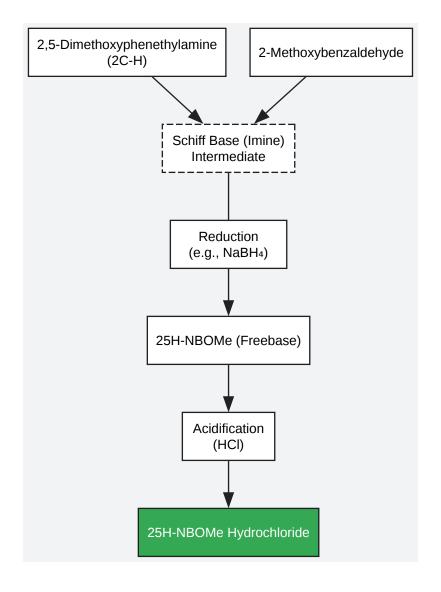












Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 25H-NBOMe Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]



- 4. caymanchem.com [caymanchem.com]
- 5. 25H-NBOMe (hydrochloride) Analytical Standards CAT N°: 12061 [bertin-bioreagent.com]
- 6. swgdrug.org [swgdrug.org]
- To cite this document: BenchChem. [25H-NBOMe hydrochloride chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b590917#25h-nbome-hydrochloride-chemicalproperties-and-structure]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com